

A Technical Guide to H-Val-Val-OH (Valylvaline): Structure, Properties, and Applications

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Compound of Interest

Compound Name: *H-Val-Val-OH*

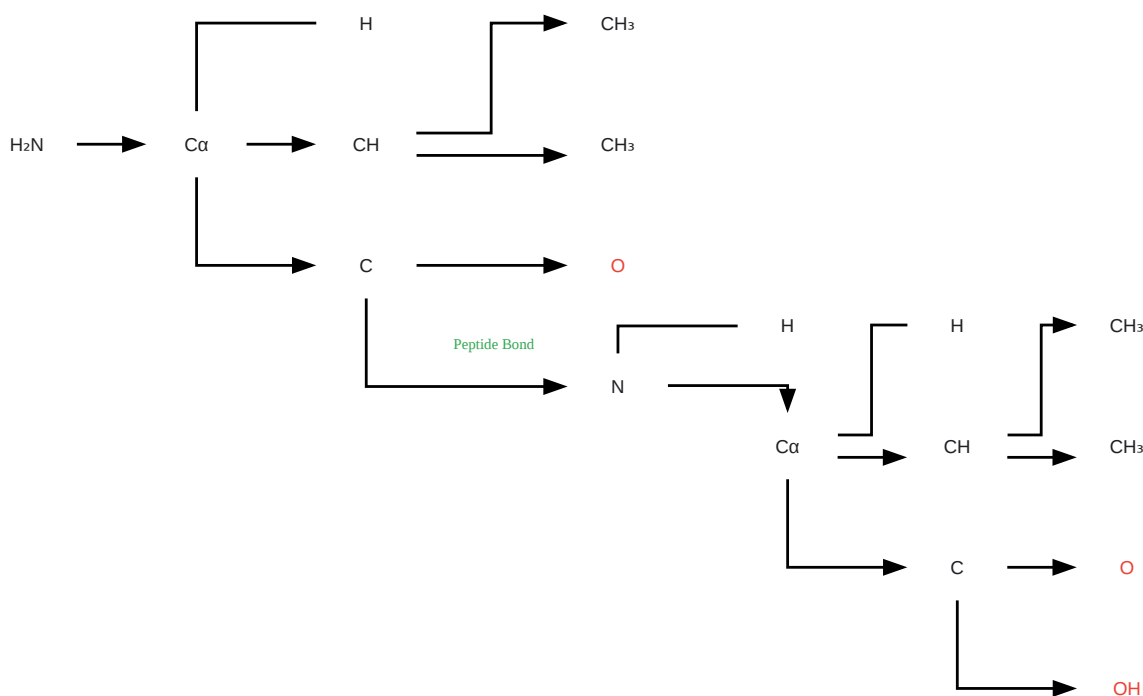
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Introduction: **H-Val-Val-OH**, also known as Valylvaline or Val-Val, is a dipeptide composed of two L-valine amino acid residues linked by a peptide bond.[1][2][3] As a fundamental building block in peptide chemistry, **H-Val-Val-OH** serves a significant role in various scientific domains, including pharmaceutical development, biochemical research, and biotechnology.[4] Its unique structure and properties make it a valuable component in the synthesis of more complex peptide-based therapeutics and biologics, where it can enhance stability and efficacy.[1][4] This document provides an in-depth overview of **H-Val-Val-OH**, detailing its chemical structure, physicochemical properties, relevant experimental protocols, and key applications for researchers and drug development professionals.

Chemical Structure and Formula

H-Val-Val-OH is structurally defined as (2S)-2-[[[(2S)-2-amino-3-methylbutanoyl]amino]-3-methylbutanoic acid.[3] The molecule consists of two valine units, where the carboxyl group of the N-terminal valine is linked to the amino group of the C-terminal valine via an amide linkage.



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Caption: Chemical structure of **H-Val-Val-OH**.

Physicochemical and Quantitative Data

The properties of **H-Val-Val-OH** have been well-characterized, making it a reliable reagent in various applications. The key quantitative data are summarized in the table below for easy reference.

Property	Value	Reference(s)
IUPAC Name	L-valyl-L-valine	[3]
Synonyms	Val-Val, Valylvaline, H-L-Val-L-Val-OH	[1][3]
CAS Number	3918-94-3	[4][5][6]
Molecular Formula	C ₁₀ H ₂₀ N ₂ O ₃	[4][5][6]
Molecular Weight	216.28 g/mol	[4][5][6]
Appearance	White to off-white solid powder	[1][4]
Purity	≥ 99% (TLC)	[4]
Optical Rotation	[α] _D ²⁴ = 9.5 ± 0.5° (c=2 in water)	[4]
Experimental LogP	-1.61	[3]
Storage Conditions	≤ -4 °C (powder); -20°C to -80°C (stock solution)	[1][4]

Key Applications

H-Val-Val-OH is a versatile dipeptide utilized across multiple fields of scientific research and development.

- **Peptide Synthesis:** It serves as an essential building block in the solid-phase or solution-phase synthesis of more complex peptides and proteins for drug development and biological research.[4][7]
- **Pharmaceutical Development:** The dipeptide is incorporated into the formulation of pharmaceuticals, aiding in the creation of targeted therapies for conditions such as cancer and metabolic disorders.[4] It can be used as a precursor for synthesizing important compounds like Poststatin.[1]
- **Biotechnology:** In biotechnological applications, **H-Val-Val-OH** is used to improve the stability and therapeutic potential of biologics.[4]

- **Biochemical Research:** The compound is a tool for studying protein-protein interactions and enzyme activity, providing insights into cellular processes and disease mechanisms.[4]
- **Cosmetic Formulations:** It is also found in cosmetic products for its beneficial properties, such as promoting skin hydration and elasticity.[4]

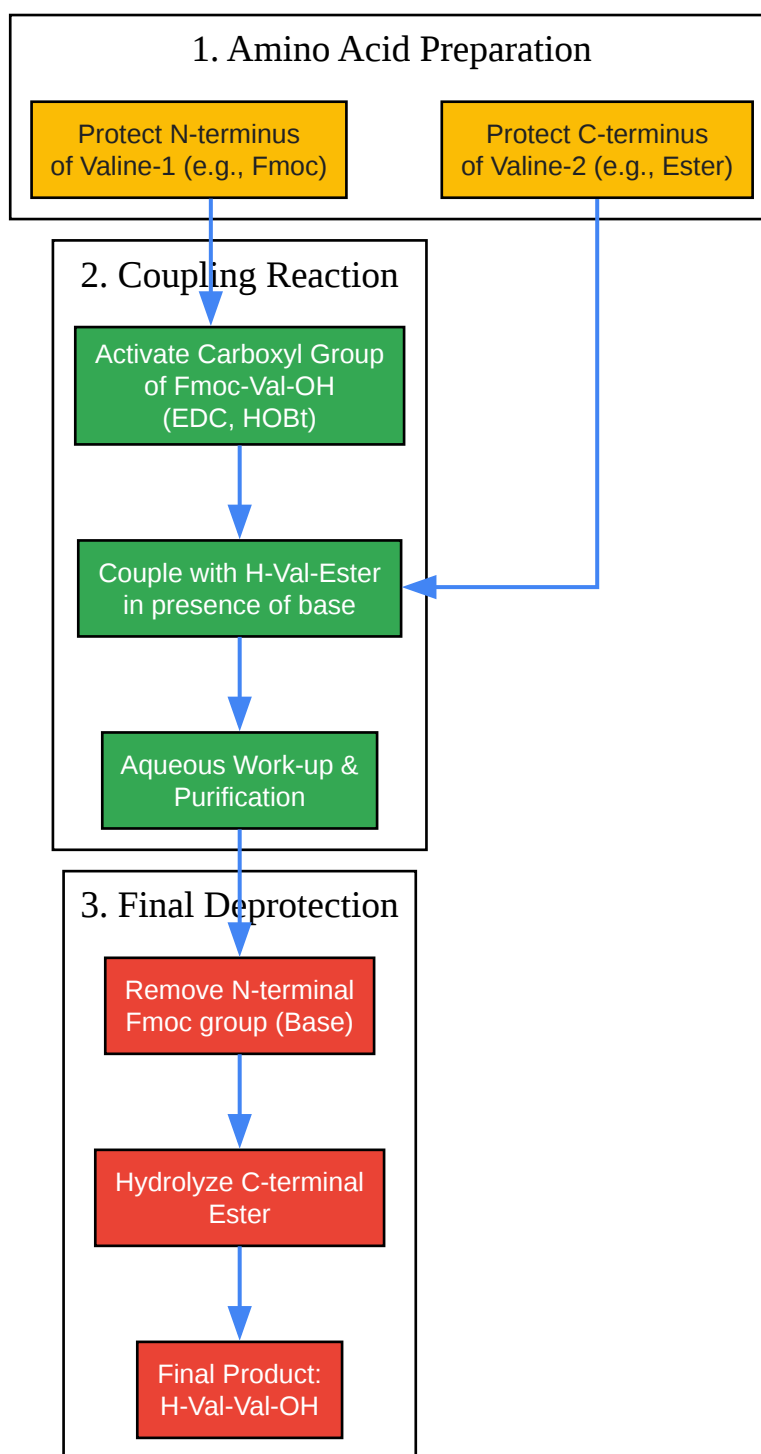
Experimental Protocols

While specific synthesis protocols for **H-Val-Val-OH** are proprietary to manufacturers, a general methodology for dipeptide synthesis using coupling agents is well-established in the literature. The following represents a generalized protocol for the solution-phase synthesis of a dipeptide like Val-Val.

General Protocol for Solution-Phase Dipeptide Synthesis:

- **N-Terminal Protection:** The N-terminus of the first valine residue (Val-1) is protected, commonly with an Fmoc or Boc group, to prevent self-coupling. For example, Fmoc-Val-OH is used as the starting material.
- **C-Terminal Protection:** The C-terminus of the second valine residue (Val-2) is protected, typically as a methyl or benzyl ester (e.g., H-Val-OMe), to prevent its carboxyl group from reacting.
- **Carboxyl Group Activation:** The free carboxyl group of Fmoc-Val-OH is activated. This is achieved by reacting it with a coupling agent in an appropriate aprotic solvent (e.g., Dichloromethane or DMF). Common coupling systems include:
 - **EDC/HOBt:** 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) in the presence of Hydroxybenzotriazole (HOBt).
- **Coupling Reaction:** The protected C-terminal valine ester (H-Val-OMe) is added to the activated Fmoc-Val-OH solution, along with a base such as Triethylamine (TEA) or Diisopropylethylamine (DIPEA) to neutralize the reaction. The mixture is stirred at 0°C and then warmed to room temperature for several hours until the reaction is complete, as monitored by Thin Layer Chromatography (TLC).[8]

- **Work-up and Purification:** The reaction mixture is worked up through aqueous extraction to remove excess reagents and byproducts. The resulting protected dipeptide (Fmoc-Val-Val-OMe) is then purified, typically by column chromatography.
- **Deprotection:** The N-terminal (Fmoc) and C-terminal (ester) protecting groups are removed in subsequent steps to yield the final **H-Val-Val-OH** dipeptide. Fmoc is removed with a mild base like piperidine, and the ester is typically hydrolyzed under basic conditions (e.g., with NaOH).

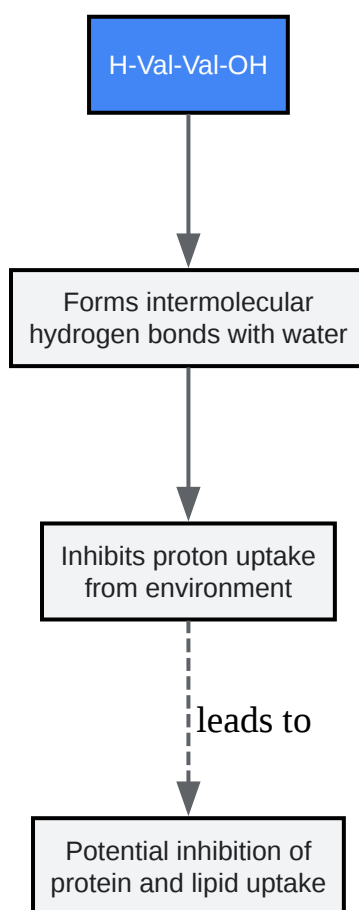


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Caption: Generalized workflow for solution-phase dipeptide synthesis.

Biological Activity and Relationships

Research has indicated that **H-Val-Val-OH** exhibits specific biological activities. It has been shown to inhibit the uptake of protons from the environment.[5] This mechanism may be linked to its ability to form hydrogen bonds with water molecules, which are necessary for transport across cell membranes.[5] This primary effect may subsequently influence other cellular transport processes.



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Caption: Logical relationship of **H-Val-Val-OH**'s biological activity.

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